

# "Ethyl 2-amino-3-methylbenzoate" safety data sheet (SDS) information

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## Compound of Interest

Compound Name: *Ethyl 2-amino-3-methylbenzoate*

Cat. No.: *B1342653*

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## Safety Profile of Ethyl 2-amino-3-methylbenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this document is intended for use by qualified professionals and is based on currently available data. Specific safety data for **Ethyl 2-amino-3-methylbenzoate** (CAS 64818-79-7) is limited. Therefore, this guide includes data from structurally similar compounds to provide a comprehensive safety assessment. All users should exercise caution and conduct their own risk assessments before handling this chemical.

## Introduction

**Ethyl 2-amino-3-methylbenzoate** is an aromatic ester with potential applications in pharmaceutical synthesis and research. A thorough understanding of its safety profile is crucial for ensuring safe handling and mitigating potential risks in a laboratory and drug development setting. This technical guide provides a summary of the available safety data for **Ethyl 2-amino-3-methylbenzoate** and its structural analogs.

## Physicochemical Properties

Understanding the physicochemical properties of a compound is the first step in assessing its potential hazards. While specific experimental data for **Ethyl 2-amino-3-methylbenzoate** is

not readily available for all properties, predictions and data from similar compounds offer valuable insights.

Property	Ethyl 2-amino-3-methylbenzoate	Ethyl Anthranilate (Analogue)	Methyl Anthranilate (Analogue)	Ethyl 3-aminobenzoate (Analogue)
CAS Number	64818-79-7	87-25-2	134-20-3	582-33-2
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	179.22 g/mol	165.19 g/mol	151.16 g/mol	165.19 g/mol
Appearance	Light yellow liquid[1]	Clear yellow-brown solid or liquid[2]	Colorless semi-solid melting to a liquid[3]	
Melting Point	13 - 15 °C[1]	24 °C[4]	27 - 30 °C[3]	
Boiling Point	129 - 130 °C @ 9 mmHg[1]	256 °C @ 760 mmHg[4]	172 - 175 °C @ 17 hPa[3]	
Flash Point	No data available	> 110 °C (> 230 °F)[1]	104 °C (219.2 °F)[2][4]	113 °C (235.4 °F) - closed cup[3]
Density	1.117 g/cm <sup>3</sup> [1]	1.168 g/cm <sup>3</sup> [4]	1.107 g/mL at 25 °C	
Solubility in Water	Insoluble	Poorly soluble	No data available	

## Toxicological Data

Comprehensive toxicological data for **Ethyl 2-amino-3-methylbenzoate** is not available. The following table presents data for structurally related compounds to provide an estimate of its potential toxicity.

Compound	Oral LD50 (Rat)	Dermal LD50 (Rabbit)	Inhalation LC50
Ethyl 2-amino-3-methylbenzoate	No data available	No data available	No data available
Methyl Anthranilate	2910 mg/kg[2]	>5 g/kg[2]	No data available
Ethyl 3-aminobenzoate methanesulfonate (mouse, intravenous)	180 mg/kg[5]		

Note: The absence of data for **Ethyl 2-amino-3-methylbenzoate** necessitates a cautious approach, treating it as a potentially hazardous substance.

## Hazard Identification and Classification

While a specific GHS classification for **Ethyl 2-amino-3-methylbenzoate** is not universally established, information for similar compounds suggests potential hazards.

GHS Classification of Structurally Similar Compounds:

- Ethyl Anthranilate:
  - Skin Irritation (Category 2)[6]
  - Serious Eye Irritation (Category 2)[6][7]
- Methyl Anthranilate:
  - Skin Irritation (Category 2)
  - Serious Eye Irritation (Category 2)[8]
- Ethyl 3-aminobenzoate:
  - Skin Irritation (Category 2)[9]

- Serious Eye Irritation (Category 2)[9]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[9]

Based on this data, it is prudent to handle **Ethyl 2-amino-3-methylbenzoate** as a substance that may cause skin and eye irritation, and potentially respiratory irritation.

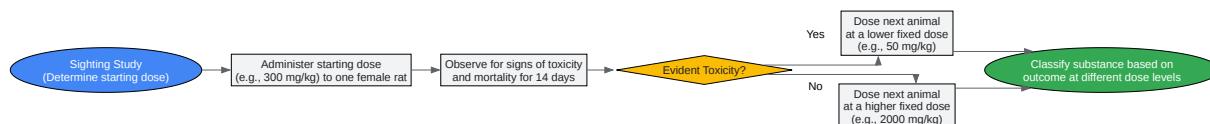
## Experimental Protocols

The following sections outline standardized methodologies for determining key safety data points. These protocols are based on internationally recognized guidelines.

### Acute Toxicity Testing

The OECD provides comprehensive guidelines for acute toxicity testing.

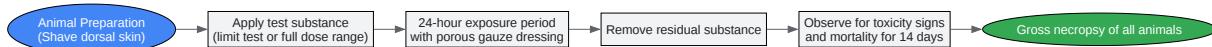
This method is used to assess the acute toxic effects of a substance administered orally at a series of fixed dose levels.[10][11]



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Caption: OECD Guideline 420 Workflow for Acute Oral Toxicity.

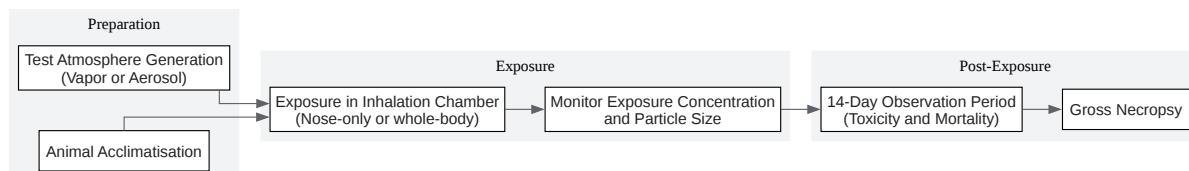
This guideline details the procedure for assessing acute toxicity following dermal application. [12][13][14]



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Caption: OECD Guideline 402 Workflow for Acute Dermal Toxicity.

These guidelines describe methods for evaluating the toxicity of a substance when inhaled.[\[15\]](#) [\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) TG 403 is a traditional LC50 test, while TG 436 is an acute toxic class method.[\[15\]](#)



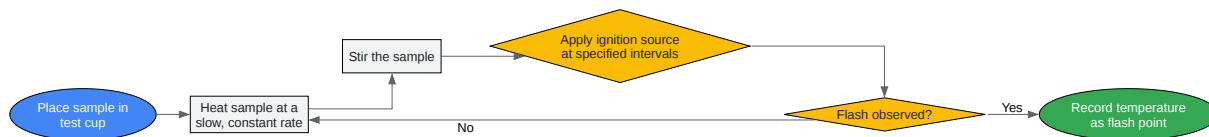
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Caption: General Workflow for Acute Inhalation Toxicity Studies.

## Flash Point Determination

The flash point is a critical measure of the flammability of a liquid. Standard methods for its determination are provided by ASTM.

This is a widely used method for determining the flash point of various liquids.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)



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Caption: ASTM D93 Pensky-Martens Closed-Cup Flash Point Test.

## Handling and Storage Recommendations

Given the potential for skin, eye, and respiratory irritation, the following precautions are recommended when handling **Ethyl 2-amino-3-methylbenzoate**:

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

## Conclusion

While a complete safety data sheet for **Ethyl 2-amino-3-methylbenzoate** is not publicly available, a review of data for structurally similar aromatic amines and esters provides a basis for a preliminary hazard assessment. It is reasonable to anticipate that this compound may cause skin and eye irritation and may be harmful if inhaled. Professionals in research and drug

development should handle this compound with appropriate caution, utilizing proper engineering controls and personal protective equipment. Further toxicological studies are warranted to fully characterize the safety profile of **Ethyl 2-amino-3-methylbenzoate**.

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